

A Comprehensive Technical Guide to the Thermochemical Properties of 1-Chlorohexadecane

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Compound of Interest

Compound Name: 1-Chlorohexadecane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the essential thermochemical data for **1-chlorohexadecane** (CAS No: 4860-03-1). The following sections detail its key physical and thermochemical properties, outline the experimental methodologies used for their determination, and present a logical workflow for the acquisition and application of such data in research and development.

Core Thermochemical and Physical Data of 1-Chlorohexadecane

1-Chlorohexadecane is a long-chain alkyl halide with the chemical formula $C_{16}H_{33}Cl$. Accurate thermochemical data is crucial for its application as a chemical intermediate, in the synthesis of surfactants and pharmaceuticals, and in materials science. A summary of its key physical and thermochemical properties is presented below.

Physical Properties

The fundamental physical properties of **1-chlorohexadecane** are summarized in Table 1. These values are essential for handling, storage, and process design.

Table 1: Physical Properties of **1-Chlorohexadecane**

Property	Value	Source(s)
Molecular Weight	260.89 g/mol	[1][2]
Melting Point	8 - 17.9 °C	[3][4][5]
Boiling Point	321.8 - 322 °C	[3][4][5]
Density	0.860 - 0.865 g/mL at 25 °C	[3][4][5]
Refractive Index	1.449 - 1.4503 at 20 °C	[4][6]
Vapor Pressure	1.7 hPa at 140 °C	[5]
Flash Point	136 °C	[4][5]
Autoignition Temperature	220 °C	[5]

Thermochemical Properties

The thermochemical data for **1-chlorohexadecane**, including enthalpy, entropy, and heat capacity, are critical for understanding its energetic behavior in chemical reactions and phase transitions. The NIST/TRC Web Thermo Tables provide critically evaluated data over a range of temperatures.[7]

Table 2: Enthalpy, Entropy, and Heat Capacity of **1-Chlorohexadecane**

Property	Phase	Temperature Range (K)	Source(s)
Enthalpy	Liquid (in equilibrium with Gas)	250 - 750	[7]
Ideal Gas	200 - 1500	[7]	
Entropy	Liquid (in equilibrium with Gas)	250 - 750	[7]
Ideal Gas	200 - 1500	[7]	
Heat Capacity at Saturation Pressure	Liquid (in equilibrium with Gas)	250 - 750	[7]
Heat Capacity at Constant Pressure	Ideal Gas	200 - 1500	[7]
Enthalpy of Vaporization	Liquid to Gas	255 - 767.3	[7][8]

A specific value for the heat of vaporization is reported as 54.1 kJ/mol.[6]

Experimental Methodologies for Thermochemical Data Determination

The determination of the thermochemical properties of organic compounds like **1-chlorohexadecane** relies on a suite of well-established experimental techniques. While specific protocols for this compound are not extensively detailed in publicly available literature, the following sections describe the general methodologies employed for such measurements.

Enthalpy of Formation

The standard enthalpy of formation ($\Delta_f H^\circ$) is a fundamental thermodynamic property. For organic compounds, it is often determined indirectly through the enthalpy of combustion.

Combustion Calorimetry: This technique involves the complete combustion of a known mass of the substance in a high-pressure oxygen atmosphere within a device called a bomb

calorimeter.[9] The heat released during the combustion is measured by the temperature change of the surrounding water bath. The standard enthalpy of combustion ($\Delta_c H^\circ$) is then calculated. The enthalpy of formation can be derived using Hess's law, by applying the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).[10] For chlorine-containing compounds, the formation of hydrochloric acid in the final state must also be accounted for.

Heat Capacity

The specific heat capacity (c_p) of a substance is the amount of heat required to raise the temperature of a unit mass by one degree.

Differential Scanning Calorimetry (DSC): DSC is a widely used technique for measuring the heat capacity of liquids and solids.[11][12] A sample and a reference material are subjected to a controlled temperature program (heating or cooling at a constant rate). The difference in heat flow required to maintain the sample and reference at the same temperature is measured. This differential heat flow is directly proportional to the heat capacity of the sample.[11] The measurement involves heating the sample pan, a reference pan, and a pan containing the sample, and comparing the heat flow signals.[11]

Enthalpy of Vaporization

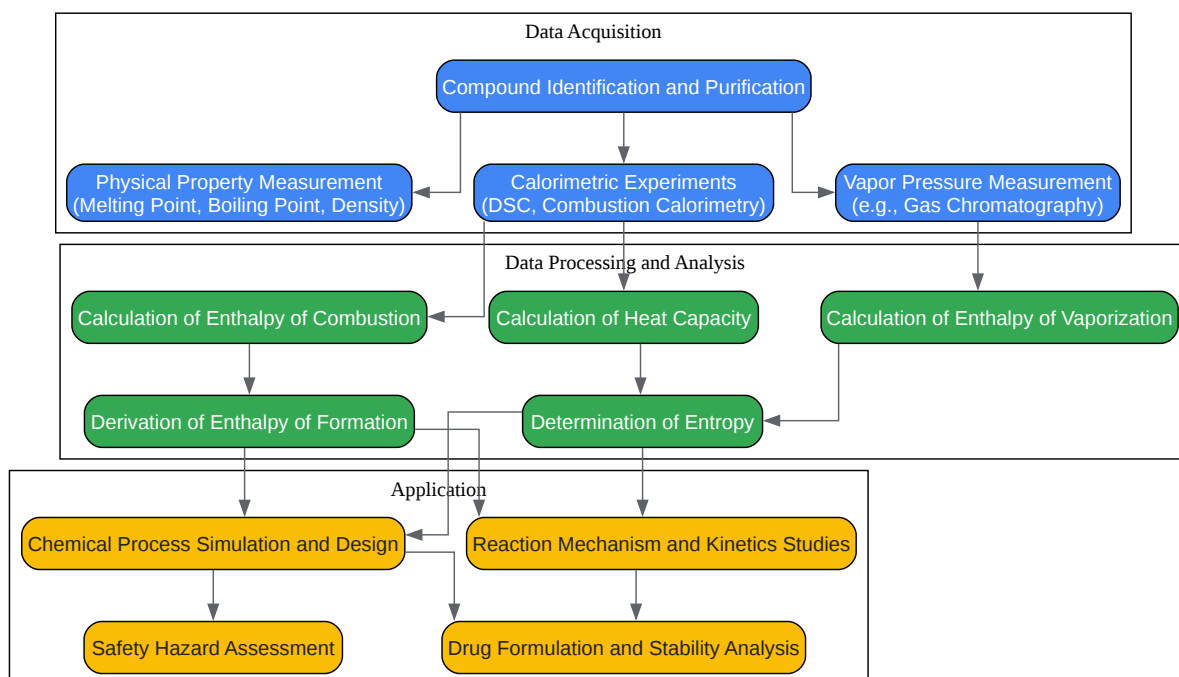
The enthalpy of vaporization ($\Delta_{\text{vap}} H$) is the heat required to transform a given quantity of a substance from a liquid into a gas at a given pressure.

Gas Chromatography (GC): Gas chromatography can be utilized to determine vapor pressures, from which the enthalpy of vaporization can be calculated using the Clausius-Clapeyron equation.[13][14] In this method, the retention time of the compound on a chromatographic column is measured at different temperatures. The vapor pressure is related to the retention time, and a plot of the natural logarithm of vapor pressure versus the inverse of the absolute temperature yields a straight line with a slope proportional to the enthalpy of vaporization.[14][15]

Logical Workflow for Thermochemical Data Analysis

The determination and application of thermochemical data for a compound like **1-chlorohexadecane** follows a logical progression. The following diagram illustrates a typical

workflow from initial substance characterization to the final application of the data in research and development.



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Thermochemical Data Workflow

This workflow begins with the fundamental step of ensuring the purity of the **1-chlorohexadecane** sample, followed by the experimental determination of its physical and

thermochemical properties. The raw experimental data is then processed to calculate key thermodynamic quantities. Finally, this validated data is applied in various fields, including chemical engineering, reaction kinetics, safety assessments, and pharmaceutical development.

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